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## SOMCL-863 quality control and purity assessment

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Compound of Interest

Compound Name: SOMCL-863

Cat. No.: B15580289

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### **Technical Support Center: SOMCL-863**

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers using **SOMCL-863**.

### Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for SOMCL-863?

For long-term stability, **SOMCL-863** should be stored as a solid at -20°C, protected from light and moisture. For short-term storage, a stock solution in an appropriate solvent can be kept at -20°C or -80°C.

Q2: How should I dissolve **SOMCL-863**?

**SOMCL-863** is soluble in DMSO at a concentration of up to 100 mM. For aqueous buffers, it is recommended to first prepare a high-concentration stock solution in DMSO and then dilute it with the aqueous buffer. Avoid repeated freeze-thaw cycles of the stock solution.

Q3: What is the stability of **SOMCL-863** in solution?

Stock solutions of **SOMCL-863** in DMSO are stable for up to 3 months when stored at -20°C. For aqueous solutions, it is recommended to prepare them fresh for each experiment due to potential hydrolysis.



### **Troubleshooting Guide**

Q1: I am observing lower than expected potency for **SOMCL-863** in my cell-based assays. What could be the cause?

Several factors could contribute to lower than expected potency:

- Compound Degradation: Ensure that SOMCL-863 has been stored correctly and that stock solutions have not undergone multiple freeze-thaw cycles.
- Solubility Issues: After diluting the DMSO stock in your aqueous cell culture medium,
   SOMCL-863 might precipitate. Visually inspect the medium for any signs of precipitation.
   Consider using a lower final concentration or including a small percentage of serum or a solubilizing agent if compatible with your assay.
- Cell Line Variability: The sensitivity to SOMCL-863 can vary between different cell lines.
   Verify the expected potency in the specific cell line you are using.
- Assay Conditions: Ensure that the assay incubation time and other parameters are optimized for detecting the effects of SOMCL-863.

Q2: My HPLC/LC-MS results show a peak that does not correspond to **SOMCL-863**. What should I do?

The presence of an unexpected peak could indicate contamination or degradation.

- Verify the purity of your stock: Re-run the HPLC or LC-MS analysis on a fresh sample from your stock.
- Check for degradation: If the compound has been stored improperly or for an extended period, it may have degraded. Compare the chromatogram to a reference standard if available.
- Assess solvent purity: Ensure that the solvents used for dissolving and running the analysis are of high purity.

### **Quality Control and Purity Assessment**



**Purity Data** 

Test	Method	Specification	Result
Purity	HPLC	≥98.0%	99.5%
Identity	<sup>1</sup> H NMR	Conforms to structure	Conforms
Identity	MS (ESI)	Conforms to structure	Conforms

**Stability Data** 

Condition	Time	Purity by HPLC
-20°C (Solid)	12 months	99.4%
4°C (Solid)	6 months	99.1%
25°C (Solid)	1 month	98.5%
-20°C (in DMSO)	3 months	99.2%

# Experimental Protocols High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Preparation of Mobile Phase:
  - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
  - Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in Acetonitrile.
- Chromatographic Conditions:
  - Column: C18, 4.6 x 150 mm, 5 μm.
  - Flow Rate: 1.0 mL/min.
  - o Detection: UV at 254 nm.
  - Injection Volume: 10 μL.



- o Gradient: Start with 95% A and 5% B, then ramp to 5% A and 95% B over 20 minutes.
- Sample Preparation: Dissolve SOMCL-863 in DMSO to a final concentration of 1 mg/mL.
- Analysis: Inject the sample and integrate the peak areas to determine the purity.

### Liquid Chromatography-Mass Spectrometry (LC-MS) for Identity Confirmation

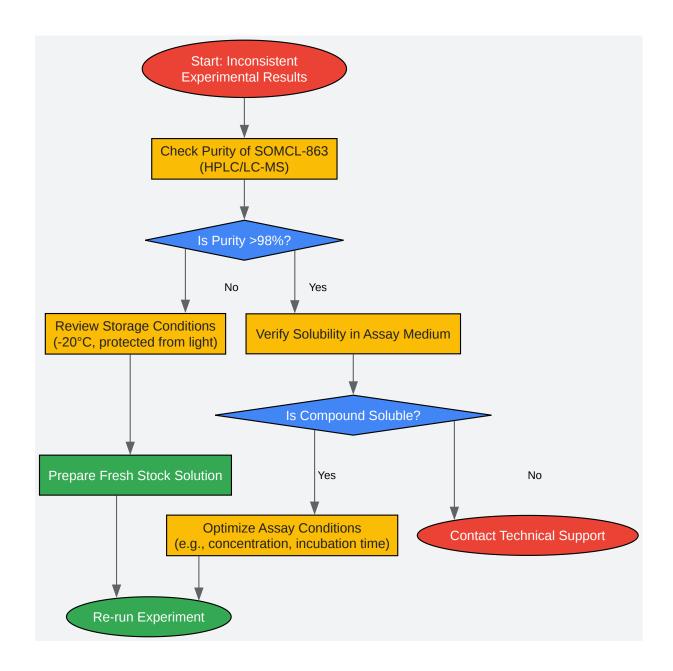
- LC Conditions: Use the same HPLC conditions as described above.
- MS Conditions:
  - o Ionization Mode: Electrospray Ionization (ESI), Positive.
  - Mass Range: m/z 100-1000.
  - Capillary Voltage: 3.5 kV.
  - o Cone Voltage: 30 V.
- Analysis: Confirm the presence of the expected molecular ion peak for **SOMCL-863**.

### Nuclear Magnetic Resonance (NMR) for Structural Confirmation

- Sample Preparation: Dissolve 5-10 mg of **SOMCL-863** in 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>).
- Acquisition: Acquire a <sup>1</sup>H NMR spectrum on a 400 MHz or higher spectrometer.
- Analysis: Compare the obtained spectrum with the reference spectrum to confirm the chemical structure.

#### **Visualizations**

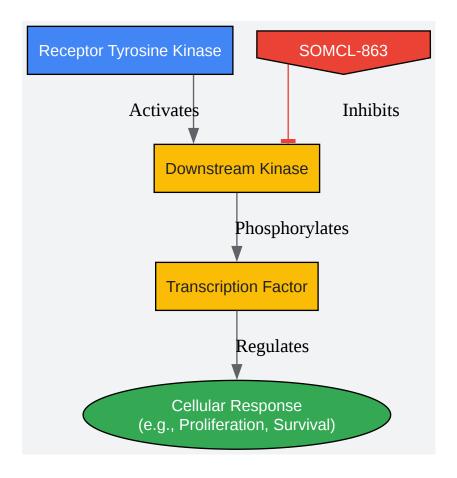




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Caption: Troubleshooting workflow for inconsistent experimental results with SOMCL-863.





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